

Performance comparison of different pyrazole azo dyes in textile applications

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Compound of Interest

Compound Name: Sodium 4-(4-((3-(anilinosulphonyl)-p-tolyl)azo)-4,5-dihydro-3-methyl-5-oxo-1H-pyrazol-1-yl)-2,5-dichlorobenzenesulphonate

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A Comparative Guide to the Performance of Pyrazole Azo Dyes in Textile Applications

Introduction to Pyrazole Azo Dyes

Pyrazole azo dyes are a significant class of synthetic colorants extensively used in the textile industry.[1][2] Their popularity stems from their vibrant colors, good chemical stability, and versatile applications on various fibers, including wool, polyester, nylon, and silk.[1][3] These dyes are characterized by the presence of a pyrazole ring coupled with an azo group (-N=N-), which acts as a chromophore. The substituents on the pyrazole and the aromatic counterpart of the azo group can be modified to achieve a wide spectrum of colors and to enhance specific performance properties. This guide provides a comparative analysis of the performance of different pyrazole azo dyes in textile applications, supported by experimental data and detailed methodologies.

Performance Comparison of Pyrazole Azo Dyes

The performance of a dye on a textile substrate is evaluated based on several fastness properties, which indicate the resistance of the color to various external factors. Key performance indicators include light fastness, wash fastness, rubbing (crocking) fastness, and

perspiration fastness. Additionally, the efficiency of the dyeing process is assessed by the percentage of dye exhaustion and fixation onto the fabric.

Below is a summary of the performance data for various pyrazole azo dyes on different textile fibers, compiled from several research studies.

Dye Structure/Name	Fiber	Light Fastness (1-8 Scale)	Wash Fastness (1-5 Scale)	Rubbing Fastness (Dry) (1-5 Scale)	Rubbing Fastness (Wet) (1-5 Scale)	Perspersion Fastness (1-5 Scale)	Exhaustion (%)	Fixation (%)	Reference
Pyran o[2,3-c]pyrazole-based dyes (M1-M3)	Wool	Not Specified	Very Good to Excellent	Very Good to Excellent	Very Good to Excellent	Very Good to Excellent	Not Specified	Not Specified	[1]
Pyran o[2,3-c]pyrazole-based dyes (M1-M3)	Polyester	Not Specified	Very Good to Excellent	Very Good to Excellent	Very Good to Excellent	Very Good to Excellent	Not Specified	Not Specified	[1]
Pyran o[2,3-c]pyrazole-based dyes (M1-M3)	Nylon	Not Specified	Very Good to Excellent	Very Good to Excellent	Very Good to Excellent	Very Good to Excellent	Not Specified	Not Specified	[1]
Reactive Triazin	Polyester	Good	Very Good	Good	Good	Very Good	High Affinity	Not Specified	[4]

e Azo
Dyes
with
Pyrazo
le

Reactive
Triazine
e Azo
Dyes
with
Pyrazo
le

Cotton	Moderate	Good	Moderate	Moderate	Good	Lower Affinity	Not Specified	[4]
--------	----------	------	----------	----------	------	----------------	---------------	-----

Pyrazole-
vanillin
Schiff
base
disperse
azo
dyes

Polyester	Very Good to Excellent	Very Good	Very Good	Good	Very Good	High	High	[5][6]
-----------	------------------------	-----------	-----------	------	-----------	------	------	--------

Azo
Disperse
Dyes
with
Pyrazole
Ring
(Iron
Complex)

Polyester	4-5	4-5	4-5	4-5	4-5	Not Specified	Not Specified	[7]
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Steryl
Pyrazole
Azo

Wool	Not Specified	Good	Good	Not Specified	Not Specified	Not Specified	Not Specified	[8]
------	---------------	------	------	---------------	---------------	---------------	---------------	-----

Dyes

(Acid

Dyes)

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Pyrazo

lone

Azo

Dyes

(Acid

Dyes)

Silk

Not

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Silk

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Good

Good

Good

Good

High

High

[9]

Acid

Azo

Dyes

Wool

Not

Specifi

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Good

to Very

Good

Good

to Very

Good

Good

to Very

Good

Good

to Very

Good

High

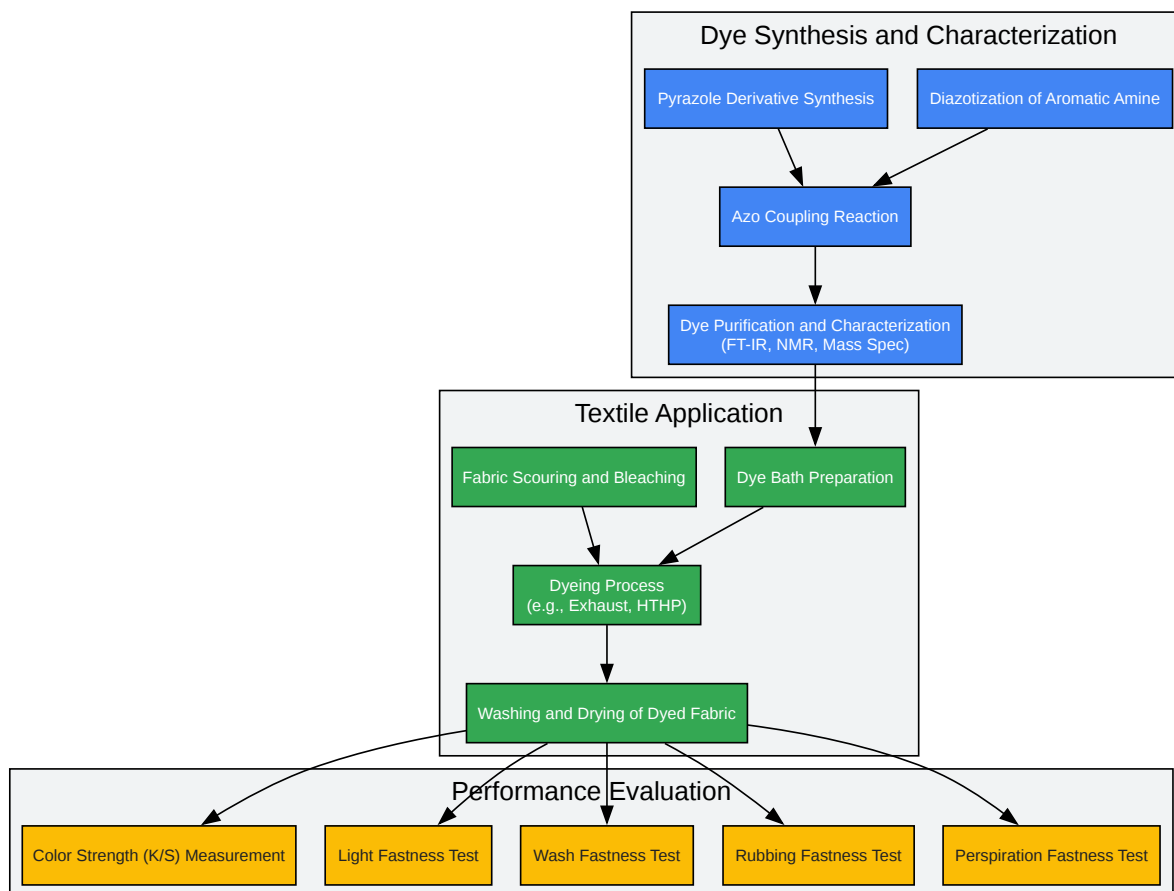
High

[10]

Experimental Workflow

The general workflow for evaluating the performance of pyrazole azo dyes in textile applications is depicted in the following diagram. This process starts with the synthesis of the dye, followed by its application to a textile substrate, and concludes with a series of fastness tests to evaluate its performance.

Experimental Workflow for Textile Dye Performance Evaluation

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Caption: General workflow for synthesis, application, and performance testing of textile dyes.

Experimental Protocols

Detailed methodologies are crucial for the reproducibility of experimental results. The following are generalized protocols for the key experiments cited in the performance comparison of pyrazole azo dyes.

Dyeing Process (Exhaustion Method)

The exhaustion dyeing method is commonly used for applying azo dyes to textile fibers. The general procedure is as follows:

- **Fabric Preparation:** The textile fabric (e.g., wool, silk, polyester) is first scoured and bleached to remove any impurities and to ensure a uniform dyeing surface.
- **Dye Bath Preparation:** A dye bath is prepared with a specific concentration of the pyrazole azo dye, along with other auxiliaries such as a dispersing agent, a leveling agent, and a pH buffer. The liquor-to-goods ratio (the ratio of the volume of the dye bath to the weight of the fabric) is maintained at a specific value (e.g., 20:1).
- **Dyeing:** The fabric is immersed in the dye bath, and the temperature is gradually raised to the optimal dyeing temperature for the specific fiber (e.g., 90-100°C for wool and silk, 130°C for polyester). The dyeing is carried out for a specified duration (e.g., 60-90 minutes) with continuous agitation to ensure even dye uptake.
- **Rinsing and Soaping:** After dyeing, the fabric is rinsed with cold water to remove any unfixed dye from the surface. A soaping treatment is then carried out at an elevated temperature with a non-ionic detergent to remove any loosely bound dye and to improve the fastness properties.
- **Drying:** The dyed fabric is finally rinsed with water and air-dried.

Fastness Testing

The fastness properties of the dyed fabrics are evaluated using standardized test methods, such as those from the International Organization for Standardization (ISO) or the American Association of Textile Chemists and Colorists (AATCC).

- **Light Fastness:** The resistance of the dyed fabric to fading upon exposure to light is determined according to ISO 105-B02 or AATCC 16. The fabric sample is exposed to a xenon arc lamp, which simulates natural sunlight, alongside a set of blue wool standards with known light fastness ratings (1 to 8).^{[11][12]} The light fastness of the sample is rated by comparing its degree of fading to that of the blue wool standards.^[11]
- **Wash Fastness:** The wash fastness is evaluated according to ISO 105-C06 or AATCC 61.^{[13][14]} A specimen of the dyed fabric, in contact with a multi-fiber adjacent fabric, is agitated in a soap solution under specified conditions of time and temperature.^[13] The change in color of the specimen and the staining of the adjacent fabric are assessed using grey scales.^{[13][15]}
- **Rubbing (Crocking) Fastness:** The rubbing fastness is tested according to ISO 105-X12 or AATCC 8.^[16] A white crocking cloth is rubbed against the surface of the dyed fabric under a specified pressure for a certain number of times.^[16] The test is performed under both dry and wet conditions. The degree of color transfer to the white cloth is assessed using a grey scale for staining.
- **Perspiration Fastness:** The resistance of the dyed fabric to perspiration is determined according to ISO 105-E04 or AATCC 15.^[16] The dyed fabric sample, in contact with a multi-fiber strip, is immersed in an artificial perspiration solution (both acidic and alkaline) and then subjected to a fixed pressure for a specific time.^[16] The change in color of the sample and the staining of the multi-fiber strip are evaluated using grey scales.

Determination of Exhaustion and Fixation

The percentage of dye exhaustion (%E) and fixation (%F) are calculated to determine the efficiency of the dyeing process.

- **Exhaustion (%E):** The exhaustion is the percentage of the dye that has been transferred from the dye bath to the fabric. It is calculated by measuring the absorbance of the dye bath before and after dyeing using a UV-Vis spectrophotometer.

$$\%E = [(C_0 - C_1) / C_0] \times 100$$

where C_0 is the initial concentration of the dye in the bath and C_1 is the concentration of the dye in the bath after dyeing.

- Fixation (%F): The fixation is the percentage of the dye that is chemically bound to the fiber. To determine this, the unfixed dye is extracted from the dyed fabric using a suitable solvent (e.g., 50% aqueous DMF).[9] The amount of extracted dye is measured spectrophotometrically.

$$\%F = [((C_0 - C_1) - C_2) / (C_0 - C_1)] \times 100$$

where C_2 is the amount of unfixed dye extracted from the fabric.

Conclusion

Pyrazole azo dyes offer a wide range of shades with good to excellent fastness properties on various textile fibers. The performance of these dyes is highly dependent on their chemical structure, the type of fiber, and the dyeing conditions. The data presented in this guide highlights the versatility of pyrazole azo dyes and provides a basis for selecting the appropriate dye for a specific textile application. The detailed experimental protocols serve as a valuable resource for researchers and scientists in the field of textile chemistry and dye development. Further research into novel pyrazole azo dye structures can lead to even better performance and more environmentally friendly dyeing processes.[2]

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